

physical and chemical properties of 5-Methoxyanthranilic acid

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Compound of Interest

Compound Name: 2-Amino-5-methoxybenzoic acid

Cat. No.: B122808

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An In-depth Technical Guide to 5-Methoxyanthranilic Acid

Introduction

5-Methoxyanthranilic acid, also known as **2-amino-5-methoxybenzoic acid**, is an aromatic amino acid derivative.^[1] It serves as a versatile building block in the synthesis of a variety of chemical and pharmaceutical compounds, including those with anti-inflammatory and analgesic properties.^[1] The presence of three key functional groups—a carboxylic acid, an amino group, and a methoxy group on the benzene ring—imparts a unique reactivity profile, making it a valuable intermediate in medicinal chemistry and materials science.^{[1][2]} This document provides a comprehensive overview of its core physical and chemical properties, experimental characterization protocols, and key reactivity insights for researchers, scientists, and drug development professionals.

General and Chemical Identifiers

The compound is identified by several names and registry numbers across various chemical databases.

Identifier	Value	Source
IUPAC Name	2-amino-5-methoxybenzoic acid	[3][4][5]
Synonyms	5-Methoxy-2-aminobenzoic acid, 6-Amino-m-anisic acid	[1][6][7]
CAS Number	6705-03-9	[1][3][4][8]
Molecular Formula	C ₈ H ₉ NO ₃	[1][3][6]
Molecular Weight	167.16 g/mol	[1][3][6]
InChI	InChI=1S/C8H9NO3/c1-12-5-2-3-7(9)6(4-5)8(10)11/h2-4H,9H2,1H3,(H,10,11)	[3][4]
InChIKey	UMKSAURFQFUULT-UHFFFAOYSA-N	[3][4]
SMILES	<chem>COC1=CC(=C(C=C1)N)C(=O)O</chem>	[3]
PubChem CID	277930	[1][3]
MDL Number	MFCD00016509	[1][9][10]

Physicochemical Properties

The physical and chemical properties of 5-Methoxyanthranilic acid are summarized below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Source
Appearance	Grey to brown solid; White to Gray to Orange powder to crystal	[1][11]
Melting Point	148-152 °C	[1][10]
Boiling Point	349.9 °C at 760 mmHg (Predicted)	[12]
Solubility	3.43 mg/mL (in water)	[13]
LogP (Octanol/Water)	0.9756 (Calculated)	[6]
Topological Polar Surface Area (TPSA)	72.55 Å²	[6]
Flash Point	165.4 °C (Predicted)	[12]

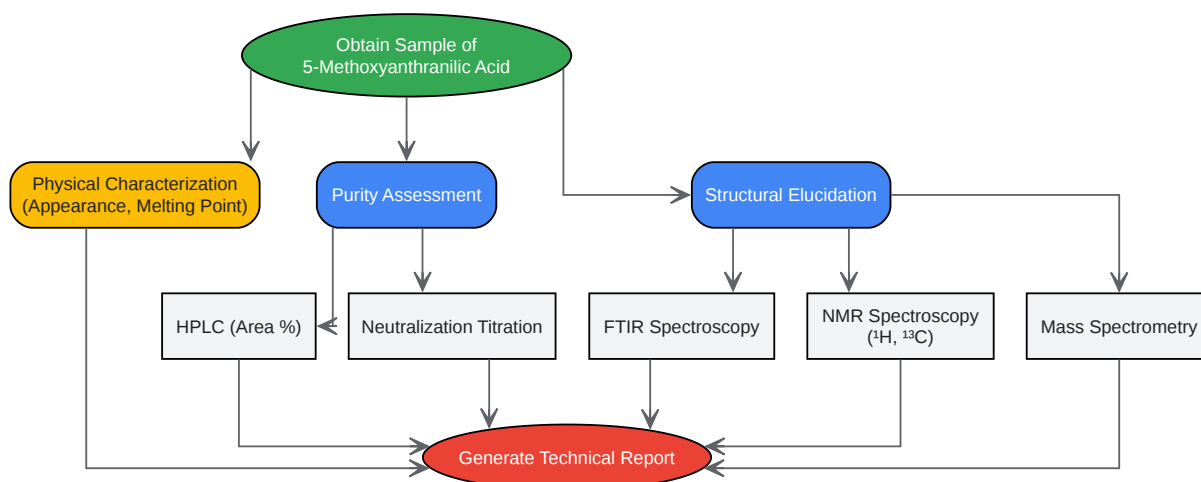
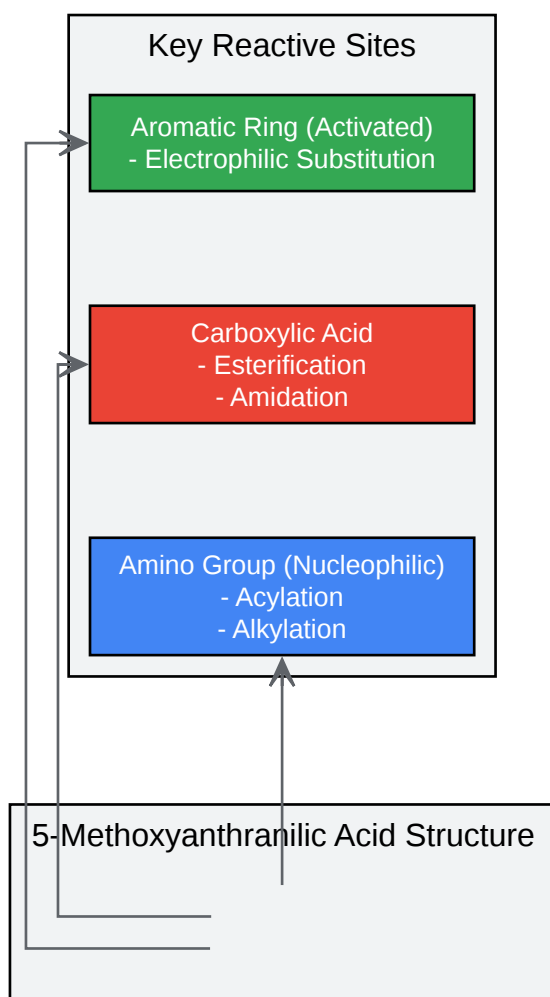
Chemical Reactivity and Stability

5-Methoxyanthranilic acid's reactivity is governed by its three functional groups: the aromatic amine, the carboxylic acid, and the electron-donating methoxy group.

- **Amino Group:** The primary amine is nucleophilic and can undergo reactions typical of anilines, such as acylation, alkylation, and diazotization.
- **Carboxylic Acid Group:** This group can be converted to esters, amides, or acid chlorides. It also allows the molecule to act as a weak acid.
- **Aromatic Ring:** The methoxy and amino groups are activating, ortho-, para-directing groups, making the aromatic ring susceptible to electrophilic substitution.

The compound is a key intermediate in the synthesis of more complex heterocyclic structures like quinazolinones, imidazobenzodiazepines, and pyridoquinazolones.[9] It is considered air and heat sensitive and should be stored under an inert gas in refrigerated conditions (0-10°C). [11]

The diagram below illustrates the key reactive sites of the molecule.



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